

Urmc-099 stability in solution and storage conditions

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Urmc-099

Cat. No.: B15607562

[Get Quote](#)

Urmc-099 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the stability, storage, and handling of **Urmc-099**. Below you will find frequently asked questions, troubleshooting guides, and detailed protocols to ensure the successful application of **Urmc-099** in your experiments.

Frequently Asked Questions (FAQs)

Q1: How should I store **Urmc-099** powder?

A: **Urmc-099** powder is stable for extended periods when stored correctly. For long-term storage, it is recommended to keep the powder at -20°C, which should ensure stability for at least 3 years.^{[1][2]} For shorter periods, storage at 4°C is acceptable for up to 2 years.^[3]

Q2: What is the best solvent for dissolving **Urmc-099**?

A: Dimethyl sulfoxide (DMSO) is the most effective solvent for **Urmc-099**.^{[1][2][4][5]} It is practically insoluble in water.^{[1][4]} For optimal results, use fresh, high-quality, anhydrous DMSO, as hygroscopic (moisture-absorbing) DMSO can significantly reduce the compound's solubility.^{[1][3]}

Q3: How do I prepare a stock solution of **Urmc-099**?

A: To prepare a stock solution, dissolve **Urmc-099** powder in fresh DMSO.[6] Various suppliers report high solubility in DMSO, ranging from ≥ 21.1 mg/mL to 84 mg/mL.[1][4] If you encounter solubility issues, you can gently warm the solution at 37°C for 10 minutes or use an ultrasonic bath to aid dissolution.[4]

Q4: How should I store the **Urmc-099** stock solution?

A: Once prepared, stock solutions in DMSO should be aliquoted into single-use volumes to prevent degradation from repeated freeze-thaw cycles.[1] For long-term storage, aliquots should be kept at -80°C, where they are stable for up to 2 years.[1][2][3] For shorter-term storage, -20°C is suitable for up to 1 year.[1][3] Some suppliers recommend a shorter storage period of 1 to 3 months at -20°C or -80°C for solutions.[1][6][7] It is generally advised to use freshly prepared solutions when possible.[4]

Q5: My **Urmc-099** solution has precipitated after storage. What should I do?

A: Precipitation can occur if the solution's saturation point is exceeded, especially after cooling. To redissolve the compound, you can warm the tube at 37°C for 10 minutes and/or use sonication.[4] Always ensure the solution is clear before use. To prevent this, ensure you are using fresh, anhydrous DMSO and consider storing at a slightly lower concentration if precipitation is a recurring issue.

Data Summary Tables

Table 1: Storage Conditions for Urmc-099

Form	Storage Temperature	Duration	Source(s)
Powder	-20°C	3 years	[1][2]
Powder	4°C	2 years	[3]
Solution in DMSO	-80°C	1 to 2 years	[1][2][3]
Solution in DMSO	-20°C	1 month to 1 year	[1][3]

Table 2: Solubility of Urmc-099

Solvent	Reported Solubility	Source(s)
DMSO	≥21.1 mg/mL to 84 mg/mL (up to 199.26 mM)	[1][4][5]
Ethanol	6 mg/mL (14.23 mM)	[1][2]
Water	Insoluble or < 1 mg/mL	[1][2][4]
DMF	25 mg/mL	[5]
DMF:PBS (pH 7.2) (1:1)	0.5 mg/mL	[5]
10% DMSO + 40% PEG300 + 5% Tween 80 + 45% Saline	2 mg/mL (4.74 mM)	[2]
5% DMSO + 40% PEG300 + 5% Tween-80 + 50% Saline	≥ 2.87 mg/mL (6.81 mM)	[3]

Experimental Protocols

Protocol 1: Preparation of High-Concentration Stock Solution

- Aliquoting Powder: Weigh the desired amount of **Urmc-099** powder in a sterile microcentrifuge tube.
- Solvent Addition: Add fresh, anhydrous DMSO to the powder to achieve the desired concentration (e.g., 20 mg/mL or ~47.4 mM).
- Dissolution: Vortex the solution thoroughly. If needed, gently warm the tube at 37°C for 10 minutes or place it in an ultrasonic bath until the compound is fully dissolved and the solution is clear.[4]
- Storage: Aliquot the stock solution into single-use, light-protected tubes. Store at -80°C for up to 2 years.[3] Avoid repeated freeze-thaw cycles.

Protocol 2: Preparation of Formulation for In Vivo (i.p. Injection)

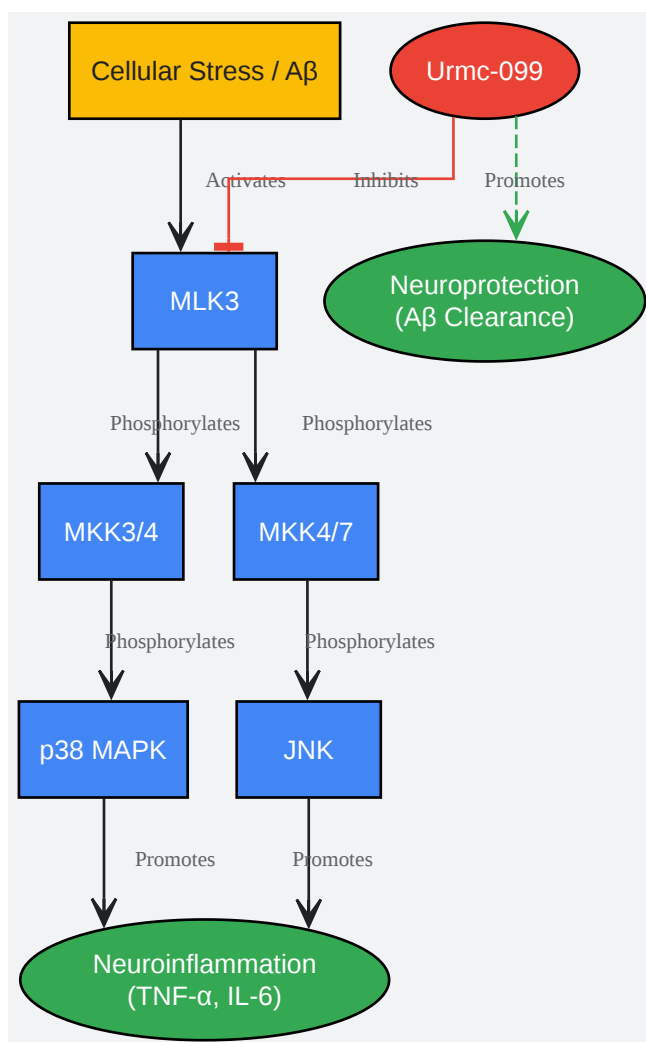
This protocol is adapted from published studies for intraperitoneal (i.p.) administration in mice.
[8][9][10]

- Initial Dissolution: Prepare a concentrated **Urmc-099** solution in DMSO. For example, dissolve 20 mg of **Urmc-099** in 0.5 mL of sterile DMSO.[8][9]
- Vehicle Preparation: In a separate sterile tube, prepare the vehicle solution. The composition can vary, but a common formulation is a mixture of polyethylene glycol (e.g., PEG300 or PEG400) and sterile saline.
- Dilution (Solvent-Based Vehicle): Add the **Urmc-099**/DMSO solution to the vehicle. A published formulation consists of adding the 0.5 mL DMSO solution to a mixture of 4 mL PEG400 and 5.5 mL sterile saline.[8][9] This results in a final working solution of 2 mg/mL **Urmc-099** in a vehicle containing 5% DMSO, 40% PEG400, and 55% saline.
- Final Mixing: Vortex the final solution thoroughly to ensure it is homogeneous and clear before administration.
- Usage: This formulation should be prepared fresh for optimal results. The mixed solution should be used immediately.[1]

Visual Guides and Diagrams

Urmc-099 Mechanism of Action

Urmc-099 is a potent inhibitor of Mixed Lineage Kinase 3 (MLK3).[3][11] MLK3 is an upstream regulator in the c-Jun N-terminal kinase (JNK) and p38 mitogen-activated protein kinase (MAPK) signaling cascades.[9][11] By inhibiting MLK3, **Urmc-099** blocks the phosphorylation of downstream targets, leading to reduced inflammatory responses and neuroprotective effects.
[5][11][12]

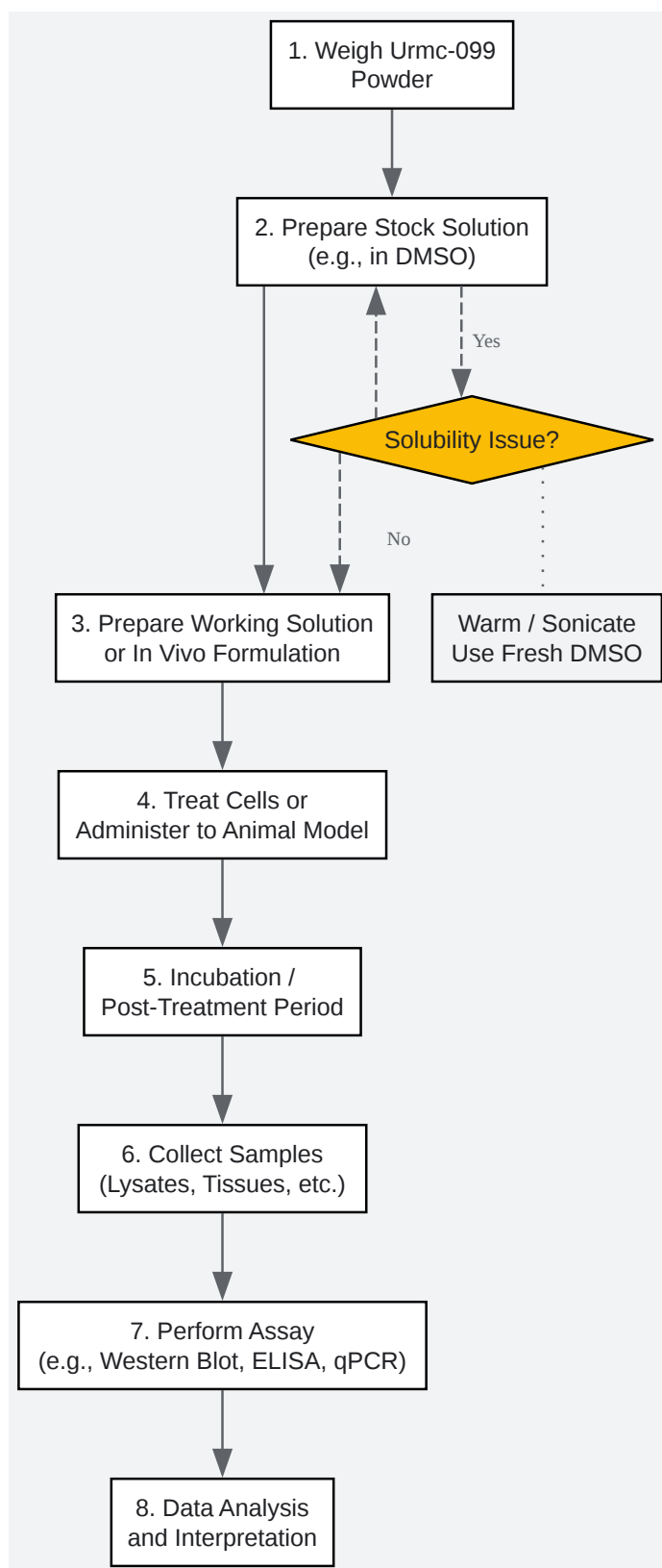


[Click to download full resolution via product page](#)

Caption: **Urmc-099** inhibits MLK3, blocking the p38 and JNK MAPK pathways.

Experimental Workflow

The following diagram outlines a general workflow for conducting an experiment with **Urmc-099**, from preparation to data analysis.



[Click to download full resolution via product page](#)

Caption: General experimental workflow for using **Urmc-099**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. selleckchem.com [selleckchem.com]
- 2. URM-099 | mixed lineage kinase type 3 (MLK3) inhibitor | TargetMol [targetmol.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. apexbt.com [apexbt.com]
- 5. caymanchem.com [caymanchem.com]
- 6. tribioscience.com [tribioscience.com]
- 7. adipogen.com [adipogen.com]
- 8. biorxiv.org [biorxiv.org]
- 9. The New Small-Molecule Mixed-Lineage Kinase 3 Inhibitor URM-099 Is Neuroprotective and Anti-Inflammatory in Models of Human Immunodeficiency Virus-Associated Neurocognitive Disorders - PMC [pmc.ncbi.nlm.nih.gov]
- 10. The Mixed-Lineage Kinase Inhibitor URM-099 Protects Hippocampal Synapses in Experimental Autoimmune Encephalomyelitis - PMC [pmc.ncbi.nlm.nih.gov]
- 11. The mixed-lineage kinase 3 inhibitor URM-099 facilitates microglial amyloid- β degradation - PMC [pmc.ncbi.nlm.nih.gov]
- 12. The mixed-lineage kinase 3 inhibitor URM-099 facilitates microglial amyloid- β degradation - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Urmc-099 stability in solution and storage conditions]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15607562#urmc-099-stability-in-solution-and-storage-conditions]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com